

Synthesis of 2-(Formylamino)benzoic Acid: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: 2-(Formylamino)benzoic acid

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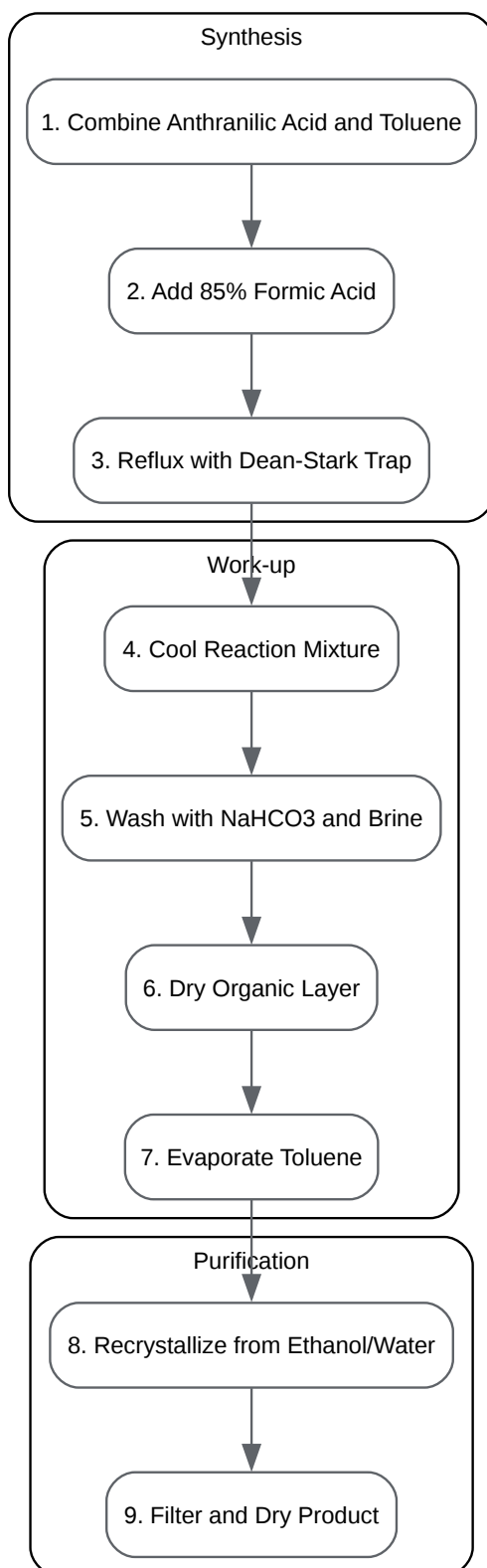
This application note provides a comprehensive protocol for the synthesis of **2-(formylamino)benzoic acid**, a key intermediate in the development of various pharmaceuticals and specialty chemicals. The procedure outlines the N-formylation of anthranilic acid using a practical and efficient method. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Introduction

2-(Formylamino)benzoic acid, also known as N-formylanthranilic acid, is a valuable building block in organic synthesis. Its structure, featuring both a carboxylic acid and a formamide group in an ortho-arrangement, allows for diverse chemical transformations, making it a crucial precursor for the synthesis of quinazolinones, dyes, and other heterocyclic compounds with potential biological activity. This protocol details a robust and high-yielding synthesis from readily available anthranilic acid.

Reaction Scheme

The synthesis proceeds via the N-formylation of anthranilic acid using formic acid. The reaction is driven to completion by the removal of water through azeotropic distillation.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com